Application Note: Crystallization & Resolution of 2-(Pyridin-2-yl)cyclopropan-1-amine Salts

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Compound of Interest

Compound Name:	*2-(Pyridin-2-yl)cyclopropan-1-amine*
CAS No.:	*933712-78-8*
Cat. No.:	*B3307647*

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Executive Summary

The moiety **2-(pyridin-2-yl)cyclopropan-1-amine** (Py-CPA) is a critical pharmacophore in the development of Lysine-Specific Demethylase 1 (LSD1) inhibitors. Unlike its carbocyclic analog tranylcypromine, the incorporation of the pyridine ring introduces a second basic center and alters the electronic landscape of the cyclopropane ring.

This guide addresses the two primary challenges in processing this intermediate:

- Stereochemical Purity: The trans-(1R, 2S) isomer is typically the bioactive eutomer. Synthetic routes (e.g., Curtius rearrangement) often yield racemates requiring optical resolution.
- Hygroscopicity & Stability: The presence of two basic nitrogen atoms (cyclopropylamine pK_a ~8.9, pyridine pK_a ~5.2) necessitates careful salt selection to prevent deliquescence.

This note provides a validated workflow for resolving the racemate using L-Tartaric acid and crystallizing the stable Dihydrochloride (2HCl) salt for long-term storage or drug product formulation.

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Physicochemical Context & Salt Selection[1][2][3][4][5][6]

Before initiating crystallization, one must understand the ionization profile. The Py-CPA molecule acts as a hetero-di-acidic base.

Functional Group	Approx. pK_a	Implications for Crystallization
Cyclopropylamine (1° Amine)	~8.9	Primary protonation site. Readily forms salts with weak acids (Tartaric, Fumaric).
Pyridine Nitrogen (Heterocycle)	~5.2	Secondary protonation site. Requires strong acids (HCl, H_2SO_4, pTsOH) for complete protonation.

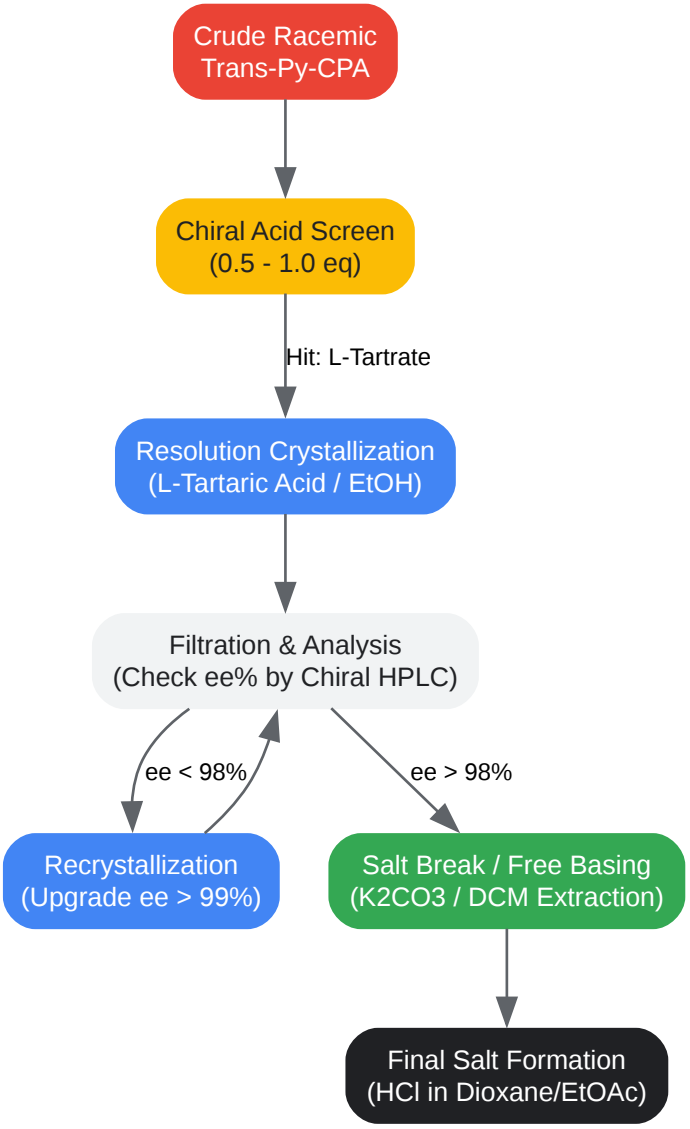
The Strategy

- Step A (Resolution): Use a weak chiral acid (Tartaric Acid) to protonate only the primary amine. This creates a 1:1 diastereomeric salt complex where chiral recognition is maximized without interference from the pyridine ring.
- Step B (Stabilization): Use a strong acid (HCl) to protonate both sites, breaking the crystal lattice energy of the tartrate and forming a highly crystalline, non-hygroscopic lattice.

Workflow Visualization

The following diagram outlines the critical path from crude racemate to optical purity.

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Figure 1: Process flow for the optical resolution and salt conversion of Py-CPA.

Protocol A: Chiral Resolution via Diastereomeric Crystallization

Objective: Isolate the (1R, 2S)-**2-(pyridin-2-yl)cyclopropan-1-amine** enantiomer. Mechanism: Formation of a diastereomeric salt with L-(+)-Tartaric acid.

Materials

- Substrate:trans-**2-(Pyridin-2-yl)cyclopropan-1-amine** (Racemic).

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- Resolving Agent: L-(+)-Tartaric Acid (0.5 to 1.0 equivalents). Note: Start with 1.0 eq to maximize yield, or 0.5 eq (Pope-Peachey method) for higher initial purity.
- Solvent: Absolute Ethanol (EtOH) or EtOH/Water (95:5).

Step-by-Step Procedure

- Dissolution: Charge 10.0 g of racemic Py-CPA (free base) into a reactor. Add 100 mL of Absolute Ethanol (10 volumes). Stir at 50°C until fully dissolved.
- Acid Addition: In a separate vessel, dissolve 11.2 g (1.0 eq) of L-(+)-Tartaric acid in 50 mL hot Ethanol. Add this warm acid solution dropwise to the amine solution over 30 minutes while maintaining 50°C.
  - Critical Control: Rapid addition can cause oiling out.
- Nucleation: Cool the mixture slowly to 40°C. Seed with 10 mg of authentic (1R, 2S)-tartrate crystals if available. If not, scratch the flask wall to induce nucleation.
- Crystallization: Cool to 20°C at a rate of 5°C/hour. Once at room temperature, stir for 6–12 hours to allow thermodynamic equilibration (Ostwald ripening).
- Isolation: Filter the white precipitate. Wash the cake with cold Ethanol (2 x 10 mL).
- Analysis: Dry the solid and analyze via Chiral HPLC.
  - Target: >90% ee.[1][2]
  - Refinement: If ee is <98%, recrystallize by dissolving in minimum hot Ethanol/Water (9:1) and cooling.

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> *Expert Insight: The tartrate salt relies on hydrogen bonding between the carboxylate and the cyclopropyl amine. The pyridine ring is largely unprotonated in this 1:1 stoichiometry, acting as a steric anchor that aids chiral discrimination.*

Protocol B: Salt Metathesis to Dihydrochloride (2HCl)

Objective: Convert the chiral tartrate salt into the stable, bioactive dihydrochloride form. Target Form:trans-(1R, 2S)-**2-(pyridin-2-yl)cyclopropan-1-amine** • 2HCl.

Materials

- Substrate: Chiral Py-CPA L-Tartrate salt (from Protocol A).
- Base: Potassium Carbonate (K_2CO_3) saturated solution.
- Acid: 4M HCl in Dioxane or concentrated aqueous HCl.
- Solvent: Ethyl Acetate (EtOAc) and Isopropanol (IPA).

Step-by-Step Procedure

- Free Basing: Suspend the tartrate salt in Dichloromethane (DCM). Add saturated aqueous K_2CO_3 and stir vigorously until two clear layers form.
- Extraction: Separate the organic layer. Extract the aqueous layer twice more with DCM. Combine organics, dry over Na_2SO_4, and concentrate in vacuo to obtain the chiral free base oil.
- Solvent Swap: Dissolve the oily residue in Ethyl Acetate (10 volumes).
  - Note: If the oil is not fully soluble, add Isopropanol (IPA) dropwise until clear (usually <10% IPA is needed).

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- Salt Formation: Cool the solution to 0–5°C. Add 4M HCl in Dioxane (2.2 to 2.5 equivalents) dropwise.
  - Observation: A thick white precipitate will form immediately.
- Maturation: Allow the slurry to warm to room temperature and stir for 2 hours. This ensures conversion of any mono-HCl species to the di-HCl form.
- Filtration: Filter the hygroscopic solid under a nitrogen blanket (to prevent moisture uptake). Wash with dry Ethyl Acetate or Diethyl Ether.
- Drying: Dry in a vacuum oven at 40°C over P_2O_5 for 24 hours.

Analytical Specification (Expected)

- Appearance: White to off-white crystalline powder.
- Stoichiometry: ~2.0 molar equivalents of Cl^- (confirm via Elemental Analysis or Silver Nitrate titration).
- Melting Point: Distinct sharp melting point (typically >200°C for 2HCl salts, unlike the lower melting tartrates).

Troubleshooting & Polymorph Control

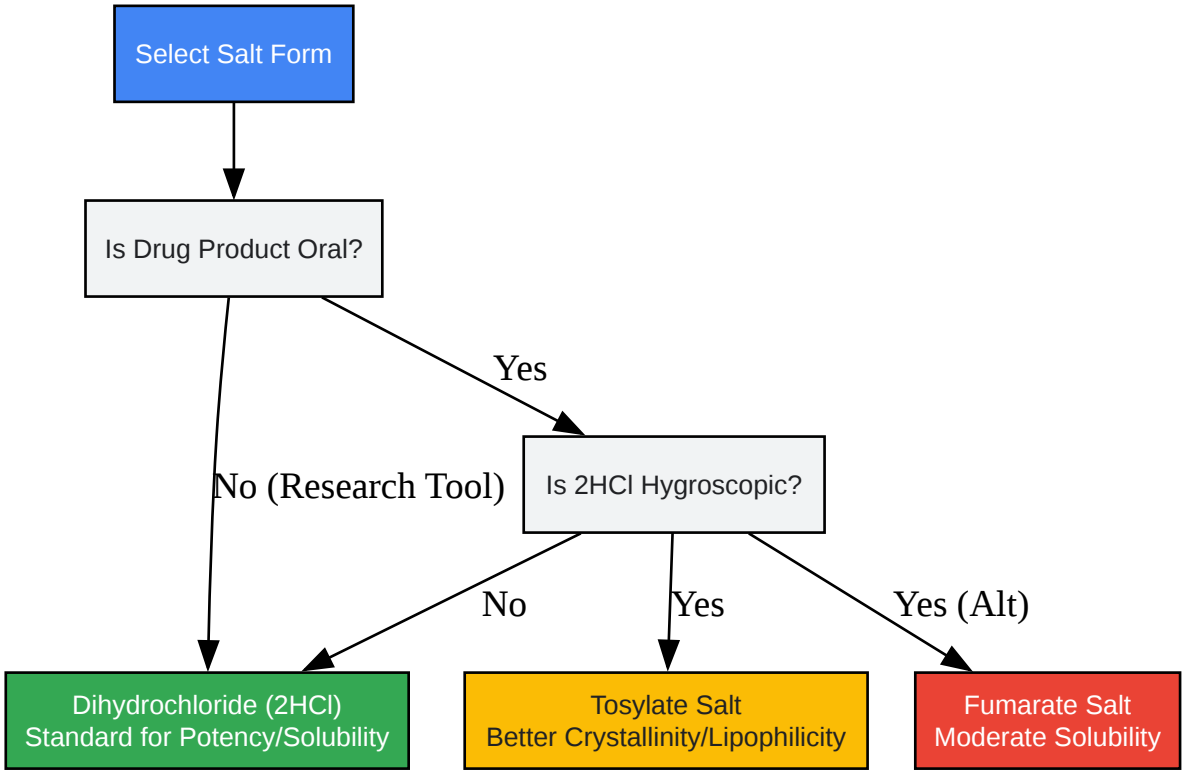
Common Issues

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Symptom	Diagnosis	Corrective Action
Oiling out during resolution	Solvent too polar or cooling too fast.	Reheat to dissolve oil.[3] Add 5-10% seed crystals. Cool at 0.1°C/min.
Low chiral purity (<80% ee)	Non-selective precipitation.	Use the "Pope-Peachey" method: Use 0.5 eq L-Tartaric acid and 0.5 eq Acetic acid (achiral) to force the eutomer to crystallize while the distomer stays in solution.
Hygroscopicity of HCl salt	Presence of amorphous content.	Perform a "slurry ripening" in hot Isopropanol/Acetone to increase crystallinity.

Decision Tree for Salt Selection

If the 2HCl salt proves too hygroscopic for your specific formulation, consider the Tosylate or Fumarate alternatives.



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Figure 2: Salt selection decision logic based on physicochemical properties.

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